

Application Notes and Protocols for SDZ 224-015 Solubility in DMSO

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Compound of Interest

Compound Name: SDZ 224-015

Cat. No.: B10837935

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These application notes provide detailed protocols for the solubilization and use of **SDZ 224-015** in Dimethyl Sulfoxide (DMSO) for research purposes. The information is intended for researchers, scientists, and professionals in the field of drug development.

Quantitative Solubility Data

SDZ 224-015 exhibits high solubility in DMSO, making it a suitable solvent for the preparation of stock solutions for in vitro and in vivo experiments. The quantitative data regarding its solubility is summarized in the table below.

Solvent/Vehicle	Solubility	Molar Equivalent	Notes
DMSO	100 mg/mL[1][2][3]	153.25 mM	Requires sonication to achieve maximum solubility.[1][2][3] It is recommended to use newly opened, anhydrous DMSO as the compound is sensitive to moisture. [2]
10% DMSO in Corn Oil	≥ 2.5 mg/mL[4]	3.83 mM	This vehicle is suitable for preparing formulations for in vivo oral administration. The stock solution in DMSO should be prepared first.[4]

Molecular Weight of **SDZ 224-015**: 652.52 g/mol [1]

Experimental Protocols

Preparation of a High-Concentration Stock Solution (100 mg/mL in DMSO)

This protocol describes the preparation of a concentrated stock solution of **SDZ 224-015** in DMSO.

Materials:

- **SDZ 224-015** powder
- Anhydrous/low-moisture DMSO
- Sterile, tightly sealed vials (e.g., amber glass or polypropylene)

- Vortex mixer
- Ultrasonic water bath
- Calibrated pipette

Procedure:

- Before opening, allow the vial of **SDZ 224-015** powder to equilibrate to room temperature for at least one hour.^[5]
- Weigh the desired amount of **SDZ 224-015** powder and place it into a sterile vial.
- Add the calculated volume of DMSO to the vial to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 100 mg of **SDZ 224-015** powder.
- Briefly vortex the mixture to suspend the powder.
- To facilitate complete dissolution, warm the vial to 37°C and place it in an ultrasonic water bath.^{[1][3]} Sonicate the suspension until the solution is clear and all particulate matter has dissolved.
- Once fully dissolved, the stock solution is ready for use or for creating further dilutions.

Preparation of Working Solutions

For most cell-based assays, the high-concentration DMSO stock solution needs to be diluted to a final working concentration in an appropriate aqueous buffer or cell culture medium.

Procedure:

- Perform serial dilutions of the high-concentration DMSO stock solution in DMSO to create intermediate stocks if necessary.
- To prepare the final working solution, dilute the DMSO stock (or intermediate stock) into the aqueous experimental medium.

- Important: The final concentration of DMSO in the assay should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced toxicity or off-target effects.[\[6\]](#)[\[7\]](#) A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Storage and Stability of Stock Solutions

Proper storage is critical to maintain the stability and activity of **SDZ 224-015** stock solutions.

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into single-use aliquots in tightly sealed vials.[\[3\]](#)[\[5\]](#)[\[8\]](#)
- Storage Temperature and Duration:
 - Store aliquots at -20°C for short-term storage, where they are stable for up to one month.[\[3\]](#)[\[5\]](#)[\[8\]](#)
 - For long-term storage, store aliquots at -80°C , where they can be kept for up to six months.[\[3\]](#)[\[8\]](#)
- Fresh Preparations: For in vivo studies, it is recommended to prepare fresh working solutions on the day of use.[\[8\]](#)

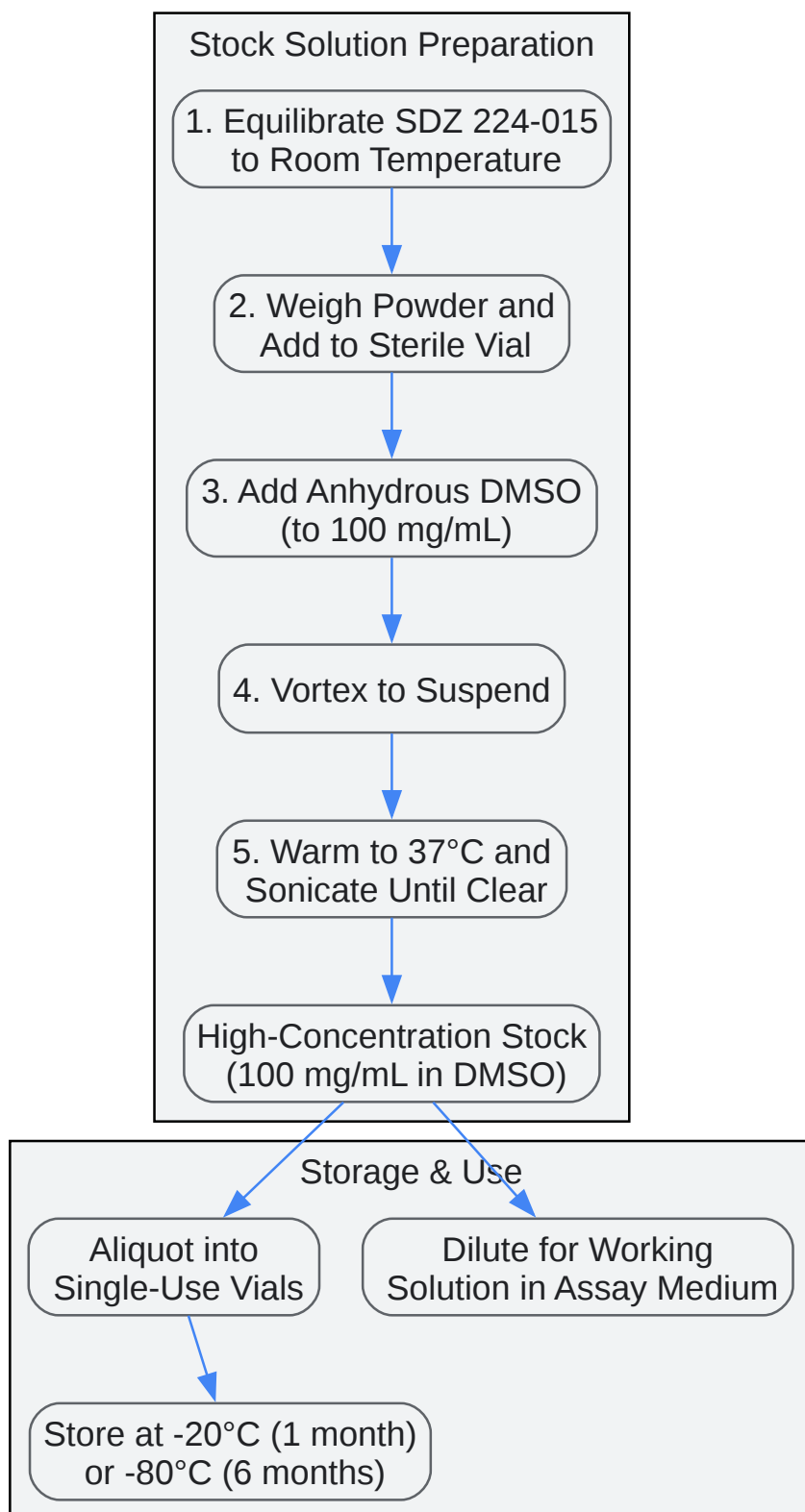
Mechanism of Action

SDZ 224-015 is a potent, orally active inhibitor of Interleukin-1 β Converting Enzyme (ICE), also known as Caspase-1.[\[1\]](#)[\[8\]](#)[\[9\]](#) Caspase-1 is a critical enzyme in the inflammatory pathway responsible for the proteolytic cleavage of the inactive precursor pro-interleukin-1 β (pro-IL-1 β) into its biologically active, pro-inflammatory form, IL-1 β .[\[10\]](#) By inhibiting Caspase-1, **SDZ 224-015** effectively blocks the production of mature IL-1 β , thereby reducing inflammation.[\[11\]](#) Additionally, **SDZ 224-015** has been identified as an inhibitor of the SARS-CoV-2 main protease (Mpro), highlighting its potential for antiviral applications.[\[1\]](#)[\[7\]](#)

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing a stock solution of **SDZ 224-015** in DMSO.

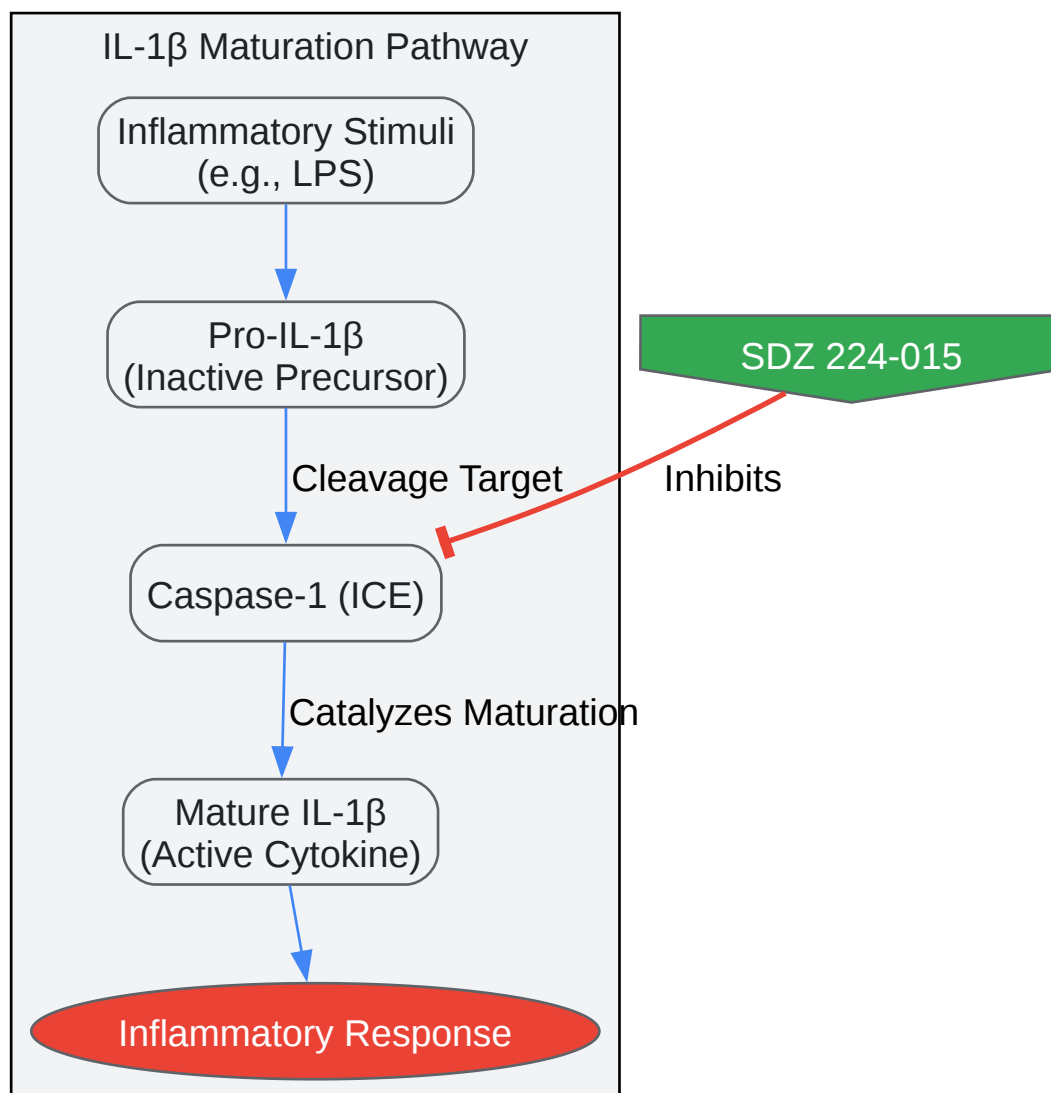


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Caption: Workflow for preparing and storing **SDZ 224-015** stock solution.

Signaling Pathway Diagram

This diagram shows the inflammatory signaling pathway involving IL-1 β and the inhibitory action of **SDZ 224-015**.



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Caption: Inhibition of Caspase-1 by **SDZ 224-015** blocks IL-1 β production.

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